

In-depth Technical Guide to Pentaerythritol Trimethacrylate: Commercial Availability and Purity Grades

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Compound of Interest

Compound Name: Pentaerythritol trimethacrylate

Cat. No.: B1141467

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and purity grades of **Pentaerythritol Trimethacrylate** (PETMA). This trifunctional methacrylate monomer is a critical component in the development of a wide range of materials, including dental resins, photopolymers for 3D printing, and biomedical hydrogels. Understanding its commercial landscape and purity profiles is essential for ensuring the reproducibility and success of research and development activities.

Commercial Availability

Pentaerythritol trimethacrylate is commercially available from a variety of chemical suppliers and manufacturers globally. It is typically supplied in technical grades, which are often mixtures containing related esters. The composition of these technical grades can vary between suppliers and even between batches from the same supplier. Therefore, for applications sensitive to purity, it is crucial to obtain a certificate of analysis (CoA) or a detailed technical data sheet (TDS) from the supplier.

Key suppliers for research and development quantities include major chemical distributors as well as specialized polymer and monomer manufacturers. For larger-scale applications, direct engagement with manufacturers may be necessary to secure specific grades or custom formulations.

Purity Grades and Specifications

Commercial **pentaerythritol trimethacrylate** is generally not available as a pure, single-component product. Instead, it is typically a mixture of pentaerythritol esters with varying degrees of methacrylation. The most common components of technical grade PETMA include:

- Pentaerythritol dimethacrylate (PEDMA)
- **Pentaerythritol trimethacrylate (PETMA)**
- Pentaerythritol tetramethacrylate (PETTeMA)

The relative percentages of these components, along with other potential impurities, define the purity grade of the product.

Table 1: Typical Composition of Technical Grade Pentaerythritol Acrylate Esters*

Component	Typical Weight Percentage (%)
Pentaerythritol diacrylate	1.4
Pentaerythritol triacrylate	42.6
Pentaerythritol tetraacrylate	56.0
Inhibitor (e.g., MEHQ)	300 - 400 ppm

Note: This table is based on a reported analysis of a crystalline pentaerythritol triacrylate mixture and serves as an illustrative example.^[1] The composition of **pentaerythritol trimethacrylate** will be analogous, containing di-, tri-, and tetra-methacrylates. Researchers should always refer to the supplier's specific documentation for the lot they are using.

Table 2: Key Specifications from a Supplier's Certificate of Analysis for a Related Product (Pentaerythritol Triacrylate)*

Parameter	Specification
Appearance	Colorless Liquid
Specific Gravity	1.1609
Viscosity @ 25°C	595.2 cps
Inhibitor (MEHQ) by HPLC	341.6 ppm

Note: This data is from a Certificate of Analysis for Pentaerythritol triacrylate and is provided as a representative example of the type of information available.[\[2\]](#) Similar specifications should be requested for **Pentaerythritol trimethacrylate**.

Common Impurities

Beyond the mixture of methacrylate esters, other impurities can be present in technical grade PETMA, arising from the synthesis and purification processes. These can include:

- Residual reactants: Unreacted pentaerythritol and methacrylic acid.
- Byproducts of synthesis: Cyclic dimers and trimers with a 1,3-dioxane structure, and acrylates of dipentaerythritol.[\[1\]](#)
- Solvents: Residual solvents from the manufacturing process.
- Inhibitors: Stabilizers such as monomethyl ether hydroquinone (MEHQ) are added to prevent premature polymerization during storage.[\[3\]](#)

The presence and concentration of these impurities can significantly impact the material's properties and performance in sensitive applications.

Experimental Protocols

Accurate determination of the purity and composition of PETMA is critical. High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) are the most common analytical techniques employed.

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

HPLC is a powerful technique for separating and quantifying the different methacrylate esters and other non-volatile impurities in PETMA.

Principle: The sample is dissolved in a suitable solvent and injected into a liquid chromatograph. The components of the mixture are separated based on their differential partitioning between a stationary phase (the column) and a mobile phase. A detector is used to quantify the eluted components.

Detailed Methodology (Based on a protocol for Pentaerythritol triacrylate):[\[4\]](#)[\[5\]](#)

- **Instrumentation:** A standard HPLC system with a UV detector.
- **Column:** A reverse-phase C8 or C18 column (e.g., Zorbax Rx C8, 250 mm x 4.6 mm, 5- μ m particle size).[\[4\]](#)
- **Mobile Phase:** An isocratic or gradient mixture of acetonitrile and water is commonly used. For example, a 90:10 (v/v) mixture of acetonitrile and water.[\[4\]](#) For mass spectrometry detection, a volatile acid like formic acid can be used instead of phosphoric acid.[\[5\]](#)
- **Flow Rate:** Typically 1.0 mL/minute.[\[4\]](#)
- **Detection:** UV detection at a wavelength of approximately 232 nm.[\[4\]](#)
- **Sample Preparation:** A known concentration of the PETMA sample is dissolved in the mobile phase or a compatible solvent.
- **Analysis:** The retention times and peak areas of the components are compared to those of known standards to identify and quantify the different methacrylate esters and impurities.

Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Profiling

GC-MS is particularly useful for identifying volatile and semi-volatile impurities, such as residual solvents and certain byproducts. Since pentaerythritol and its esters have high boiling points,

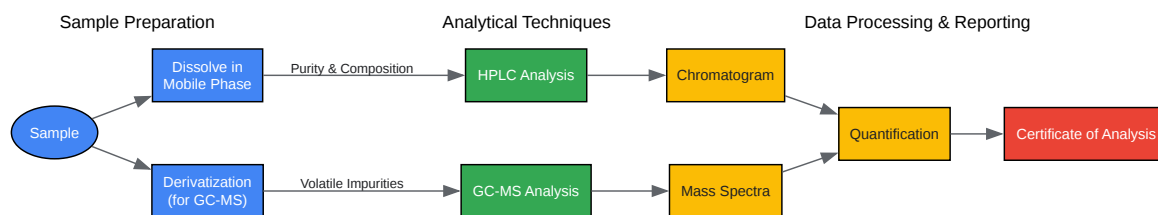
derivatization is often required to increase their volatility for GC analysis.

Principle: The sample is vaporized and injected into a gas chromatograph, where components are separated based on their boiling points and interactions with the stationary phase. The separated components then enter a mass spectrometer, which provides mass-to-charge ratio data that can be used for identification.

Detailed Methodology (Based on a protocol for Pentaerythritol):[\[6\]](#)[\[7\]](#)

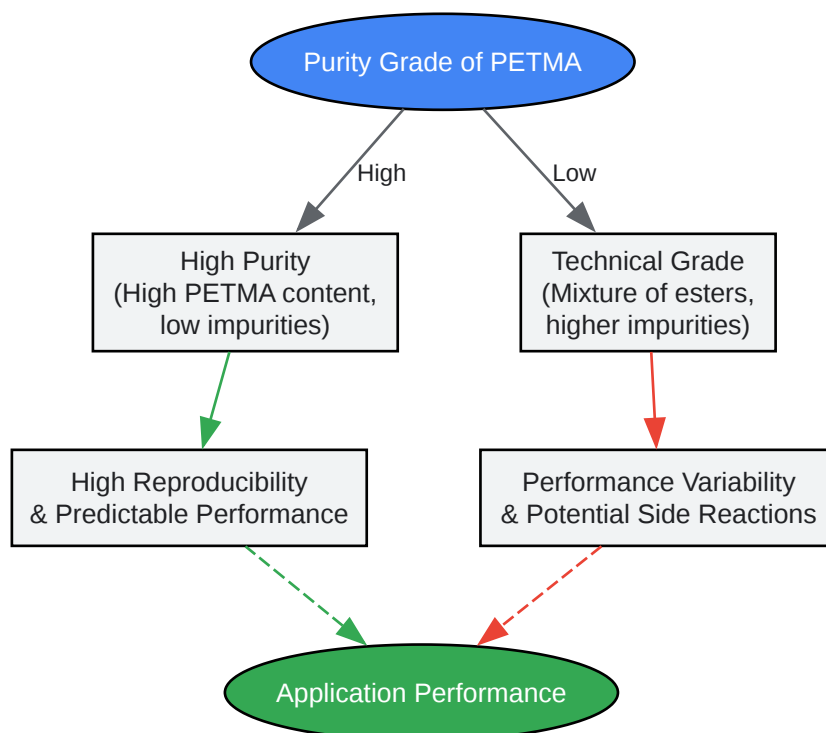
- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer.
- **Derivatization:** The hydroxyl groups of pentaerythritol and its esters can be derivatized to form more volatile trimethylsilyl (TMS) ethers. This is achieved by reacting the sample with a silylating agent.
- **Column:** A capillary column suitable for the separation of the derivatized compounds.
- **Carrier Gas:** Typically helium or hydrogen.
- **Temperature Program:** A programmed temperature ramp is used to elute compounds with a wide range of boiling points.
- **Mass Spectrometry:** Electron ionization (EI) is commonly used, and the resulting fragmentation patterns are compared to spectral libraries for compound identification.
- **Sample Preparation:** The PETMA sample is accurately weighed, and the derivatization reaction is carried out in a suitable solvent.
- **Analysis:** The resulting chromatogram and mass spectra are analyzed to identify and semi-quantify volatile and semi-volatile impurities.

Visualizations



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Figure 1: Experimental workflow for the analysis of **Pentaerythritol Trimethacrylate**.



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